

# Personal protective equipment for handling Methylbutynol

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## Compound of Interest

Compound Name: **Methylbutynol**

Cat. No.: **B8815637**

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## Essential Safety and Handling Guide for Methylbutynol

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents like **Methylbutynol** is of paramount importance. This guide provides immediate, essential safety and logistical information, including comprehensive operational and disposal plans, to ensure a secure laboratory environment. Adherence to these protocols is critical for minimizing exposure risks and ensuring regulatory compliance.

### Chemical Profile:

- Name: **Methylbutynol**
- Synonyms: 2-Methyl-3-butyn-2-ol
- CAS Number: 115-19-5
- Primary Hazards: Highly flammable liquid and vapor, Harmful if swallowed, Causes serious eye damage.[\[1\]](#)

## Personal Protective Equipment (PPE)

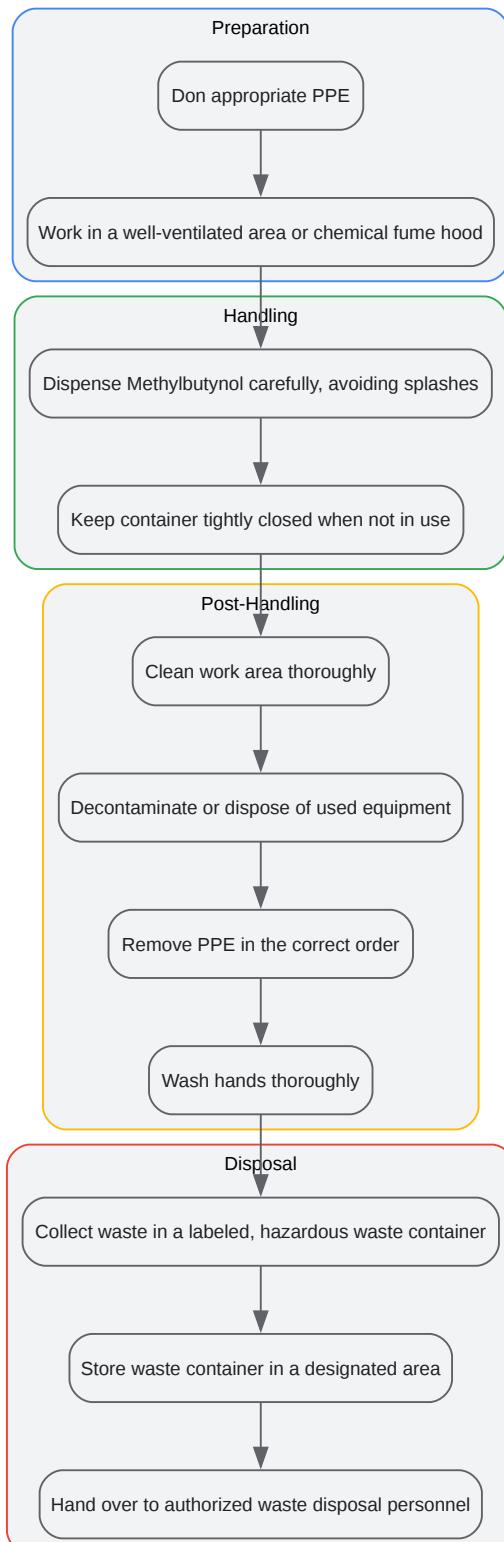
A thorough approach to personal protection is crucial to minimize exposure to **Methylbutynol**. The following table summarizes the recommended PPE for handling this chemical.

PPE Category	Item	Specifications and Use
Eye/Face Protection	Safety Goggles / Face Shield	Tightly fitting safety goggles are required. <sup>[1]</sup> A face shield should be worn where splashing is possible. <sup>[2][3]</sup>
Hand Protection	Chemical-Resistant Gloves	Nitrile, butyl, or neoprene gloves are recommended. <sup>[4][5]</sup> Butyl gloves offer protection against a wide variety of chemicals including alcohols. <sup>[4]</sup> Nitrile gloves are suitable for protection against solvents, bases, and thinners. <sup>[6]</sup> Always inspect gloves for integrity before use and change them frequently, especially if contaminated. <sup>[7]</sup>
Body Protection	Laboratory Coat / Protective Clothing	A flame-retardant and antistatic laboratory coat should be worn to protect skin and clothing from accidental spills. <sup>[1]</sup>
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation or other symptoms are experienced, or when vapors/aerosols are generated. <sup>[1][2][8]</sup> Recommended filter types include Organic gases and vapours filter, Type A (Brown) or Type ABEK. <sup>[1][2]</sup>

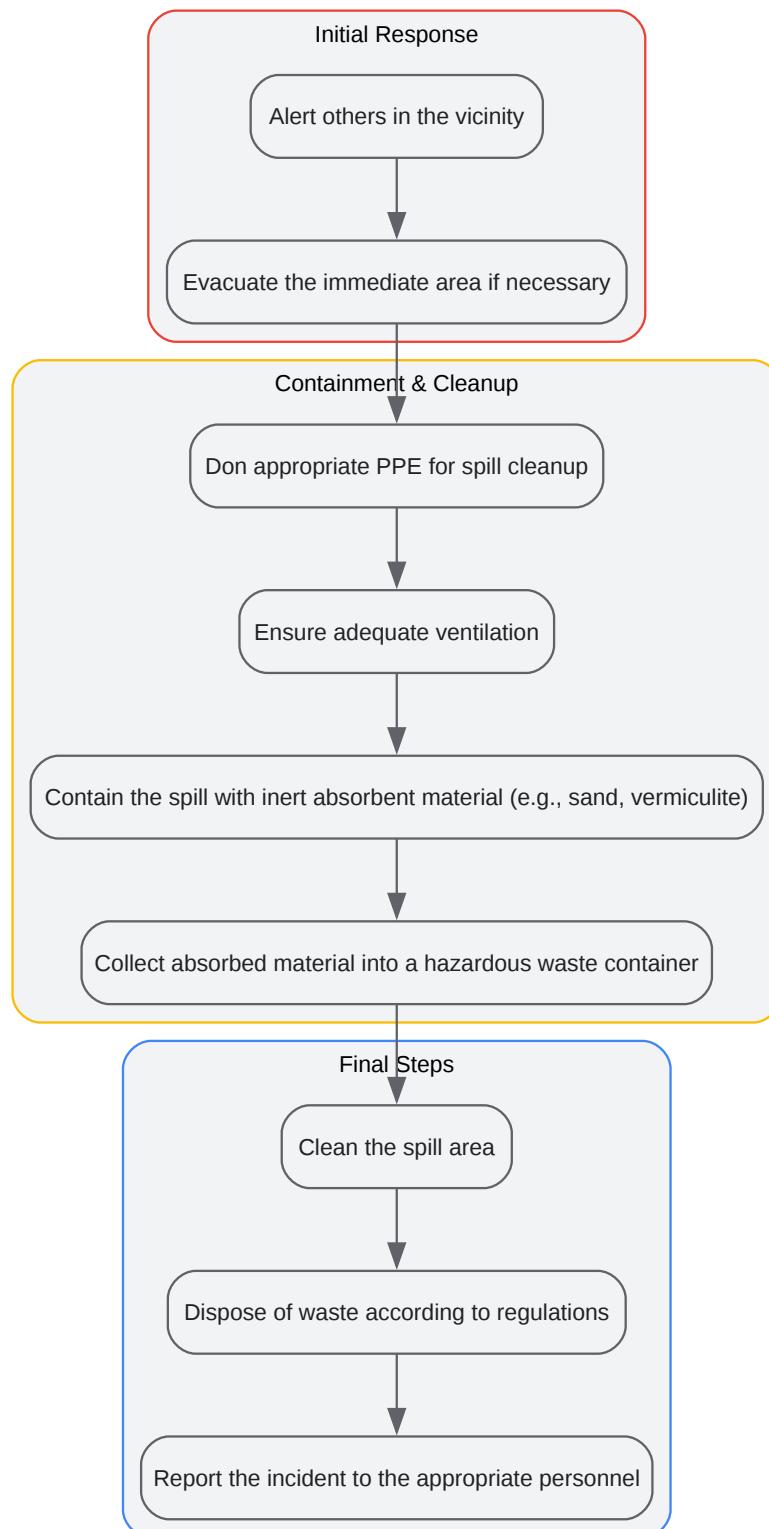
# Standard Operating Procedure for Handling Methylbutynol

A systematic workflow ensures that **Methylbutynol** is handled safely and efficiently throughout the experimental process.

## Standard Operating Procedure for Handling Methylbutynol



## Emergency Response Plan for Methylbutynol Spill

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